

Technical Monograph: 1-(6-Chloropyrazin-2-yl)piperidin-4-amine

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Compound of Interest

Compound Name: 1-(6-Chloropyrazin-2-yl)piperidin-4-amine

CAS No.: 80959-08-6

Cat. No.: B15305855

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Functional Scaffold & Mechanism of Action Guide Executive Summary & Compound Identity

1-(6-Chloropyrazin-2-yl)piperidin-4-amine is a bifunctional heteroaromatic scaffold. It is rarely a final drug product but serves as a high-value privileged structure in medicinal chemistry. Its utility stems from its dual reactivity and specific binding properties:

- **Biological MoA:** Acts as a bioisostere for 2-aminopyridine moieties (common in GPCR ligands like SR 57227A) and serves as the "hinge-binding" or "tunnel-binding" core in kinase/phosphatase inhibitors.
- **Chemical MoA:** Functions as a regioselective electrophile for Nucleophilic Aromatic Substitution (S_NAr), allowing modular construction of 2,6-disubstituted pyrazine libraries.

Property	Data
IUPAC Name	1-(6-chloropyrazin-2-yl)piperidin-4-amine
Common Role	Scaffold / Intermediate / Bioisostere
Molecular Formula	C ₉ H ₁₃ ClN ₄
Molecular Weight	212.68 g/mol
Key Reactivity	SNAr (C-6 Chlorine displacement), Amide Coupling (C-4 Amine)
Target Classes	5-HT3 Receptors, SHP2 Phosphatase, MNK1/2 Kinases

Mechanism of Action (Biological)[1]

While the molecule itself is a chemical building block, its "Mechanism of Action" refers to the specific pharmacological effects it imparts when incorporated into a drug candidate.

5-HT3 Receptor Modulation (Bioisosterism)

The scaffold is a pyrazine analog of SR 57227A (a high-affinity 5-HT3 agonist).

- **Mechanism:** The piperidine nitrogen (N1) mimics the basic center required for ionic interaction with Asp229 (in the 5-HT3A subunit). The pyrazine ring provides a π -system for hydrophobic stacking within the ligand-binding pocket (LBP).
- **Pyrazine vs. Pyridine:** Replacing the pyridine (of SR 57227A) with pyrazine lowers the pKa of the heteroaromatic ring, reducing non-specific binding while maintaining the vector of the piperidine amine for hydrogen bonding.

Kinase & Phosphatase Inhibition (The "Anchor" Role)

In the development of inhibitors for SHP2 (PTPN11) and MNK1/2, this scaffold acts as a critical linker.

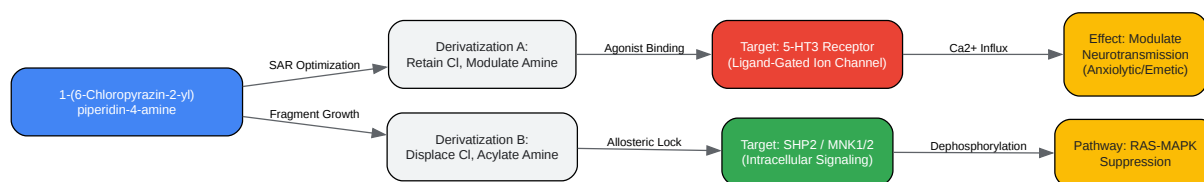
- **Allosteric SHP2 Inhibition:** The piperidine moiety fits into the "tunnel" region of the SHP2 protein (formed by the convergence of the N-SH2, C-SH2, and PTP domains). The primary

amine (at C4) is typically acylated to engage residues like Arg111 or Glu250 via hydrogen bonding.

- The "Chlorine Handle": The chlorine atom at position 6 is not inert; it is often positioned to fill a small hydrophobic pocket or displaced (in late-stage synthesis) to introduce a second solubilizing group or heteroaryl ring that interacts with the hinge region.

Pathway Visualization

The following diagram illustrates how this scaffold integrates into two distinct signaling pathways based on its derivatization.



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Figure 1: Divergent pharmacological applications of the scaffold in GPCR and Kinase drug discovery.

Mechanism of Action (Chemical Synthesis)

For the researcher, the "mechanism" of immediate concern is the formation of the scaffold itself. This relies on a controlled Nucleophilic Aromatic Substitution (SNAr).

The Regioselectivity Challenge

The starting material is 2,6-dichloropyrazine.

- Symmetry: Initially, both chlorine positions (2 and 6) are chemically equivalent.

- **First Substitution:** The attack by tert-butyl piperidin-4-ylcarbamate (protected amine) breaks the symmetry.
- **Deactivation:** The introduction of the amino group (electron-donating via resonance, despite the piperidine being an alkyl amine) slightly deactivates the ring toward a second substitution under mild conditions. This allows for the isolation of the mono-chlorinated product—the target of this guide.

Synthesis Protocol (Self-Validating)

This protocol ensures the production of high-purity intermediate without over-substitution (formation of 2,6-dipiperidinylpyrazine).

Reagents:

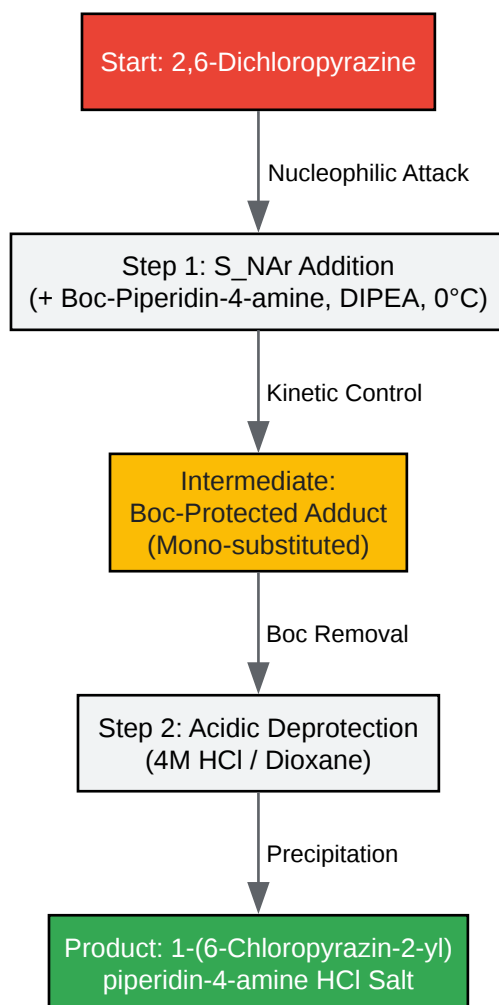
- 2,6-Dichloropyrazine (1.0 equiv)[\[1\]](#)
- tert-Butyl piperidin-4-ylcarbamate (1.05 equiv)
- Diisopropylethylamine (DIPEA) (2.5 equiv)
- Solvent: N,N-Dimethylformamide (DMF) or Ethanol (EtOH)

Step-by-Step Methodology:

- **Preparation:** Dissolve 2,6-dichloropyrazine in DMF (0.5 M concentration).
- **Nucleophile Addition:** Add DIPEA followed by tert-butyl piperidin-4-ylcarbamate at 0°C.
 - **Why:** Low temperature prevents the kinetic energy required for the second substitution (formation of the byproduct).
- **Reaction:** Allow to warm to Room Temperature (RT) and stir for 12–16 hours.
 - **Checkpoint:** Monitor via LC-MS. Target mass $[M+H]^+ = \sim 313$ (Boc-protected). If di-substitution occurs (>5%), reduce temperature in future runs.

- Workup: Dilute with EtOAc, wash with water (3x) to remove DMF. Dry organic layer over MgSO_4 .
- Deprotection: Treat the crude Boc-Intermediate with 4M HCl in Dioxane (RT, 2 hours) to yield the HCl salt of **1-(6-Chloropyrazin-2-yl)piperidin-4-amine**.
- Validation:
 - ^1H NMR (DMSO-d_6): Look for two distinct pyrazine singlets (indicating asymmetry) and the disappearance of the Boc singlet (~ 1.4 ppm).
 - MS: $[\text{M}+\text{H}]^+ = 213.1$ (approx).

Synthesis Workflow Diagram[3]



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Figure 2: Controlled synthesis pathway emphasizing kinetic control to prevent over-substitution.

Experimental Data & Properties

For researchers incorporating this scaffold into libraries, the following physicochemical properties are critical for ADME prediction.

Parameter	Value	Implications for Drug Design
cLogP	~0.9	Favorable for oral bioavailability; low lipophilicity aids solubility.
TPSA	~55 Å ²	Good membrane permeability (Brain penetration possible for CNS targets).
pKa (Pyrazine N)	~0.6	Very weak base; remains unprotonated at physiological pH.
pKa (Piperidine NH ₂)	~10.5	Highly basic; will be protonated at pH 7.4 (cationic center).
H-Bond Donors	2	Primary amine (or 3 if protonated).
H-Bond Acceptors	4	Pyrazine nitrogens + Amine nitrogen.

References

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Sources

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- [2. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
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